

Spectroscopic and Biological Characterization of Cajanol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cajanol, a novel isoflavanone identified as 5-hydroxy-3-(4-hydroxy-2-methoxyphenyl)-7-methoxychroman-4-one, is a significant phytoalexin isolated from the roots of the pigeon pea, Cajanus cajan (L.) Millsp. This compound has garnered considerable attention within the scientific community for its pronounced biological activities, particularly its potent anticancer properties. This technical guide provides a comprehensive overview of the spectroscopic data, experimental protocols for its isolation and characterization, and the key signaling pathways through which **Cajanol** exerts its therapeutic effects. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Spectroscopic Data of Cajanol

The structural elucidation of **Cajanol** has been accomplished through a combination of modern spectroscopic techniques. The following tables summarize the key spectroscopic data obtained from ¹H Nuclear Magnetic Resonance (NMR), ¹³C NMR, Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Infrared (IR) Spectroscopy.

Table 1: ¹H NMR Spectroscopic Data for Cajanol (500 MHz, CDCl₃)



Chemical Shift (δ)	Multiplicity	Coupling Constant (J) in Hz	Assignment
11.11	S	5-OH	
7.10	d	8.5	H-6'
6.53	dd	8.5, 2.5	H-5'
6.47	d	2.5	H-3'
6.08	d	2.3	H-8
6.04	d	2.3	H-6
4.61	dd	11.5, 5.0	H-2a
4.49	t	11.5	H-2b
4.15	ddd	11.5, 5.0, 1.5	H-3
3.79	S	7-OCH₃	
3.78	S	2'-OCH₃	-

Table 2: ¹³C NMR Spectroscopic Data for Cajanol (125 MHz, CDCl₃)



Chemical Shift (δ) ppm	Assignment
196.8	C-4
167.8	C-5
164.7	C-7
162.2	C-8a
158.1	C-4'
156.4	C-2'
131.2	C-6'
113.8	C-1'
108.1	C-5'
103.4	C-4a
100.2	C-3'
94.5	C-6
93.8	C-8
69.1	C-2
55.5	7-OCH₃
55.3	2'-OCH ₃
48.2	C-3

Table 3: Mass Spectrometry, UV-Vis, and IR Data for

Cajanol

Spectroscopic Technique	Data
ESI-MS	m/z 317 [M+H]+
UV-Vis (MeOH)	λmax 288, 330 (sh) nm
IR (KBr)	νmax 3448, 1635, 1595, 1508 cm ⁻¹



Experimental Protocols Isolation and Purification of Cajanol

The following protocol outlines the methodology for the extraction and purification of **Cajanol** from the roots of Cajanus cajan.

- 1. Plant Material and Extraction:
- Air-dried and powdered roots of Cajanus cajan (1 kg) are extracted with 95% ethanol (3 x 5
 L) at room temperature for 72 hours for each extraction.
- The combined ethanol extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- 2. Fractionation of the Crude Extract:
- The crude extract is suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate.
- The ethyl acetate fraction, which shows significant biological activity, is selected for further purification.
- 3. Column Chromatography:
- The ethyl acetate fraction is subjected to column chromatography on a silica gel (200-300 mesh) column.
- The column is eluted with a gradient of chloroform-methanol (from 100:0 to 90:10, v/v).
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- 4. Purification by Preparative HPLC:
- Fractions containing Cajanol, as identified by TLC, are pooled and further purified by preparative High-Performance Liquid Chromatography (HPLC).
- A C18 column is used with a mobile phase of methanol-water (e.g., 60:40, v/v) at a specified flow rate.



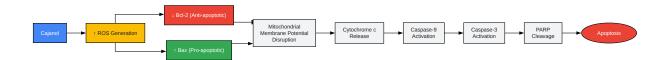
- The peak corresponding to Cajanol is collected, and the solvent is evaporated to yield the pure compound.
- 5. Structure Elucidation:
- The purity and structure of the isolated **Cajanol** are confirmed by spectroscopic methods, including ¹H NMR, ¹³C NMR, ESI-MS, UV-Vis, and IR spectroscopy.

Signaling Pathways of Cajanol

Cajanol exerts its anticancer effects through the modulation of several key signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways.

ROS-Mediated Mitochondrial Apoptosis Pathway

Cajanol induces apoptosis in cancer cells through the generation of Reactive Oxygen Species (ROS) and subsequent activation of the mitochondrial pathway.[1][2]



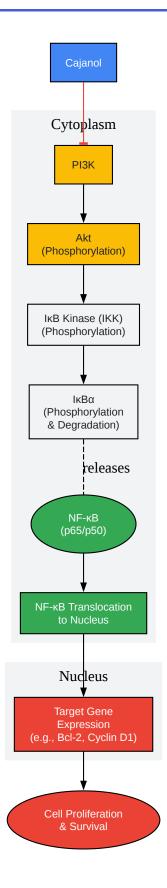
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Cajanol-induced ROS-mediated apoptosis.

PI3K/Akt/NF-kB Signaling Pathway

Cajanol has been shown to inhibit the PI3K/Akt/NF-κB signaling pathway, which is crucial for cancer cell survival and proliferation.





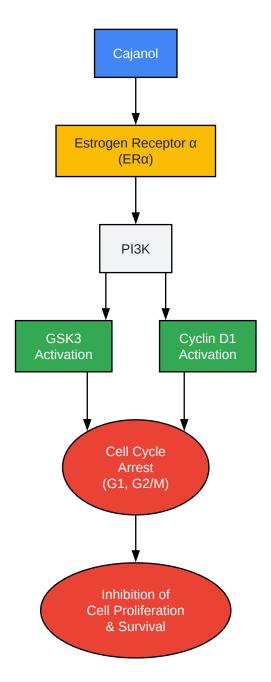
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Inhibition of PI3K/Akt/NF-κB pathway by **Cajanol**.



Estrogen Receptor α-Dependent Signaling Pathway

Cajanol can modulate the estrogen receptor α (ER α)-dependent signaling pathway, which plays a role in certain types of cancer.[3]



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Cajanol's modulation of ER α signaling.



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